

Technical Support Center: Urea Ammonium Nitrate (UAN) Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urea ammonium nitrate

Cat. No.: B1144233

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This technical support center provides guidance on the safe handling, storage, and troubleshooting of **Urea Ammonium Nitrate** (UAN) solution in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is UAN solution?

A1: UAN solution is a liquid fertilizer containing a mixture of urea, ammonium nitrate, and water.
[1][2] It is available in various concentrations, typically with 28%, 30%, or 32% nitrogen content.
[3][4]

Q2: What are the primary hazards associated with UAN solution in a laboratory?

A2: The primary hazards include serious eye irritation.[5] If the water in the solution evaporates, the remaining residue, primarily ammonium nitrate and urea, can act as an oxidizer and may become unstable or explosive under certain conditions, such as confinement and high temperatures.[3][6] UAN is also corrosive to many metals, including carbon steel, copper, and its alloys.[3][7]

Q3: What personal protective equipment (PPE) is required when handling UAN solution?

A3: The minimum required PPE includes a lab coat, chemical splash goggles, and gloves.[8][9]
[10] For tasks with a higher risk of splashing, a face shield should be worn in addition to

goggles.[10] It is crucial to use chemically resistant gloves.[11]

Q4: How should UAN solution be stored in a laboratory?

A4: UAN solution should be stored in a cool, dry, and well-ventilated area away from heat, direct sunlight, and sources of ignition.[3][12] It should be kept in tightly closed containers made of compatible materials like stainless steel or carbon steel.[1][13] Avoid contact with incompatible materials such as strong acids, bases, oxidizers, and combustible materials.[3][14]

Q5: How should UAN solution waste be disposed of?

A5: UAN solution waste should be managed in accordance with local, state, and federal regulations.[6][15] It should not be poured down the drain.[4][16] Collect waste in a designated, properly labeled, and compatible container for hazardous waste disposal.[17]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Crystallization or "salting out" of the solution	The temperature of the solution has dropped below its salt-out point.	Gently warm the solution while stirring in a controlled laboratory setting (e.g., a warm water bath). Avoid direct, high heat. For preventative measures, store the solution at a temperature above its crystallization point. [18]
Corrosion of laboratory equipment (e.g., metal spatulas, containers)	UAN solution is corrosive to many metals, including carbon steel, copper, and zinc. [3] [7]	Use equipment made of compatible materials such as stainless steel, glass, or plastic. [13] If contact with incompatible metals occurs, clean the equipment thoroughly with water immediately after use. [18]
Unexpected experimental results (e.g., pH shift, contamination)	The UAN solution may have become contaminated or its concentration may have changed due to evaporation.	Use fresh, properly stored UAN solution for experiments. Verify the concentration of the solution if evaporation is suspected. Ensure all labware is clean and free of contaminants.
Spill of UAN solution	Accidental mishandling or container failure.	For small spills, contain the liquid with inert absorbent material (e.g., vermiculite, sand). [19] [20] Scoop up the absorbed material and place it in a designated waste container. [21] Clean the spill area with water. [1] For large spills, evacuate the area and follow your institution's

emergency procedures.[17]

[22]

Quantitative Data

Physical Properties of UAN Solutions

Property	UAN 28%	UAN 32%
Nitrogen Content (%)	28	32
Density (g/mL)	~1.28	1.32 - 1.33
pH	6.5 - 7.8	6.5 - 7.0
Salt-out Temperature (°C)	-18	-2

Source: CF Industries Safety Data Sheet, Parrish and Heimbecker Guidelines[3][18]

Experimental Protocols

Protocol 1: General Handling and Dilution of UAN Solution

This protocol outlines the steps for safely handling and preparing a diluted solution of UAN for experimental use.

Methodology:

- Preparation: Before starting, ensure you are wearing the appropriate PPE: a lab coat, chemical splash goggles, and chemically resistant gloves.[8][9] Work in a well-ventilated area.[3]
- Measurement: Measure the required volume of concentrated UAN solution using a clean, dry graduated cylinder or pipette.
- Dilution: In a separate, appropriate container (e.g., a beaker or flask made of glass or a compatible polymer), measure the required volume of deionized water.

- **Mixing:** Slowly add the concentrated UAN solution to the deionized water while gently stirring with a compatible stir rod. Do not add water to the concentrated UAN solution to avoid splashing.
- **Labeling:** Clearly label the container with the diluted UAN solution's concentration, date of preparation, and your initials.
- **Storage:** Store the diluted solution in a tightly sealed, compatible container in a designated cool and dry storage area.[\[12\]](#)
- **Cleanup:** Thoroughly clean all glassware and equipment with water after use.[\[18\]](#) Dispose of any waste according to your institution's guidelines.[\[6\]](#)

Protocol 2: UAN Solution Spill Cleanup Procedure

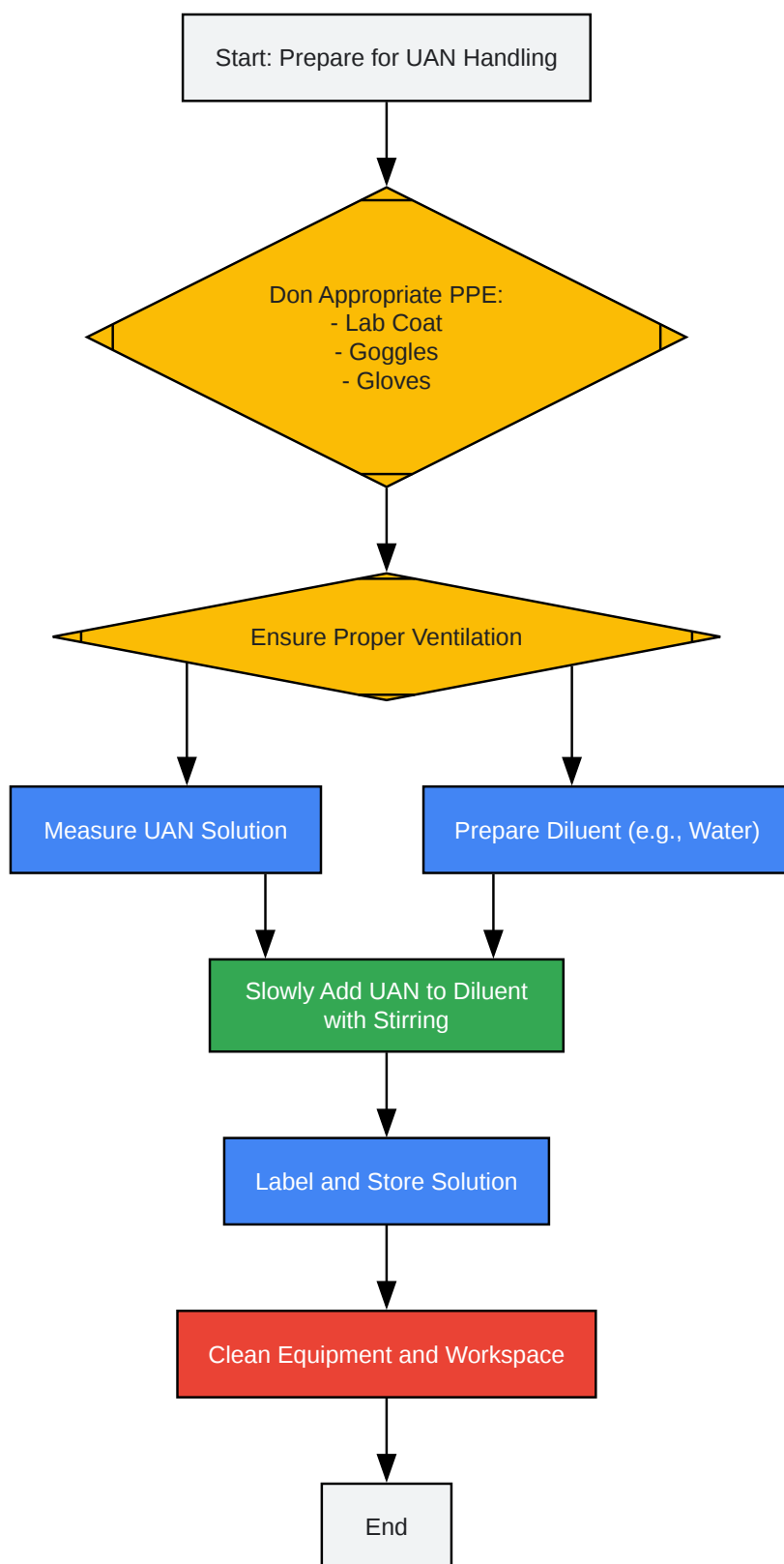
This protocol describes the steps for cleaning up a small spill of UAN solution (less than 1 liter) in a laboratory setting.

Methodology:

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.[\[23\]](#)
- **Assess the Spill:** Evaluate the size and nature of the spill. If the spill is large or involves other hazardous materials, evacuate the area and follow your institution's emergency procedures.
[\[17\]](#)[\[22\]](#)
- **Don PPE:** Ensure you are wearing appropriate PPE, including a lab coat, chemical splash goggles, and chemically resistant gloves.[\[8\]](#)
- **Contain the Spill:** Confine the spill by creating a dike around the edges with an inert absorbent material like vermiculite or sand.[\[19\]](#)[\[20\]](#)
- **Absorb the Liquid:** Apply the absorbent material over the entire spill, working from the outside in.[\[19\]](#)
- **Collect Residue:** Once the liquid is fully absorbed, use a scoop or tongs to collect the material and place it into a designated, labeled hazardous waste container.[\[21\]](#)

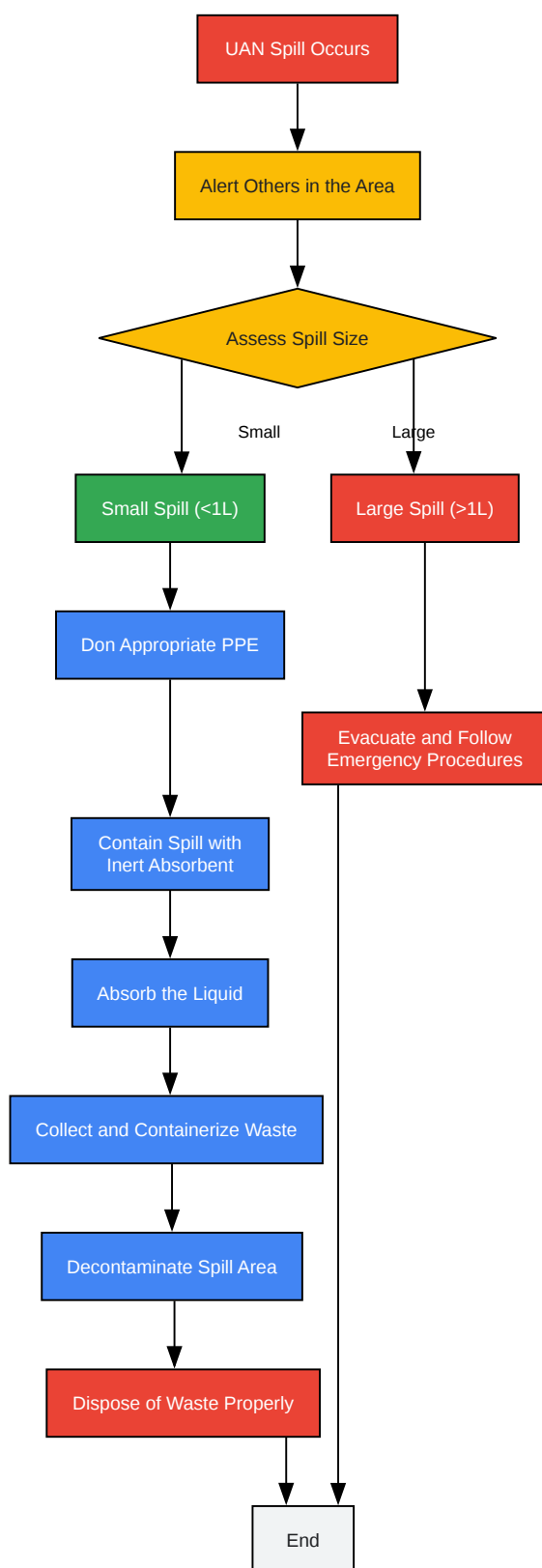
- Decontaminate the Area: Clean the spill surface with water and a sponge or paper towels.[\[1\]](#)
[\[19\]](#) Place all cleaning materials into the waste container.
- Dispose of Waste: Seal the waste container and arrange for its disposal through your institution's hazardous waste management program.[\[6\]](#)
- Wash Hands: Thoroughly wash your hands after completing the cleanup.[\[24\]](#)

Visualizations



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Caption: Workflow for Safe Handling and Dilution of UAN Solution.



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Caption: Decision-Making Workflow for UAN Spill Response.

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- To cite this document: BenchChem. [Technical Support Center: Urea Ammonium Nitrate (UAN) Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144233#safe-handling-and-storage-protocols-for-uan-in-a-lab-setting]

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